

# A Comprehensive Technical Safety Guide to 4-Fluorophenyl Isocyanate

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## Compound of Interest

Compound Name: 4-Fluorophenyl isocyanate

Cat. No.: B073906

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This document provides an in-depth technical overview of the safety information for **4-Fluorophenyl isocyanate** (CAS No. 1195-45-5), a common reagent in chemical synthesis.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Adherence to stringent safety protocols is paramount when handling this compound due to its hazardous properties. This guide consolidates critical data from various safety data sheets to facilitate safe laboratory practices.

## Chemical Identification and Physical Properties

**4-Fluorophenyl isocyanate** is a lachrymatory, moisture-sensitive liquid.<sup>[2]</sup><sup>[4]</sup> Its primary identifiers and physical characteristics are summarized below.

| Property          | Value   |
|-------------------|---|
| CAS Number        | 1195-45-5[5][6][7][8]   |
| EC Number         | 214-799-0[5][7][8]  |
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> FNO[7][9][10]                       |
| Molecular Weight  | 137.11 g/mol [7][9][10]   |
| Synonyms          | p-Fluorophenyl isocyanate, 1-Fluoro-4-isocyanatobenzene[4][6][10] |
| Appearance        | Clear, colorless to light yellow liquid[2][4][6][8]               |
| Odor              | Strong[6]   |
| Boiling Point     | 55 °C @ 8 mmHg (lit.); 68 °C @ 15 Torr[1][6][11]<br>[12]          |
| Flash Point       | 53 °C to 60 °C / 127.4 °F to 140 °F[4][6][11]                     |
| Density           | 1.206 g/mL at 25 °C (lit.)[1][9][11]                              |
| Refractive Index  | n <sub>20/D</sub> 1.5141 (lit.)[1][9][11]                         |
| Water Solubility  | Decomposes[2][12]   |

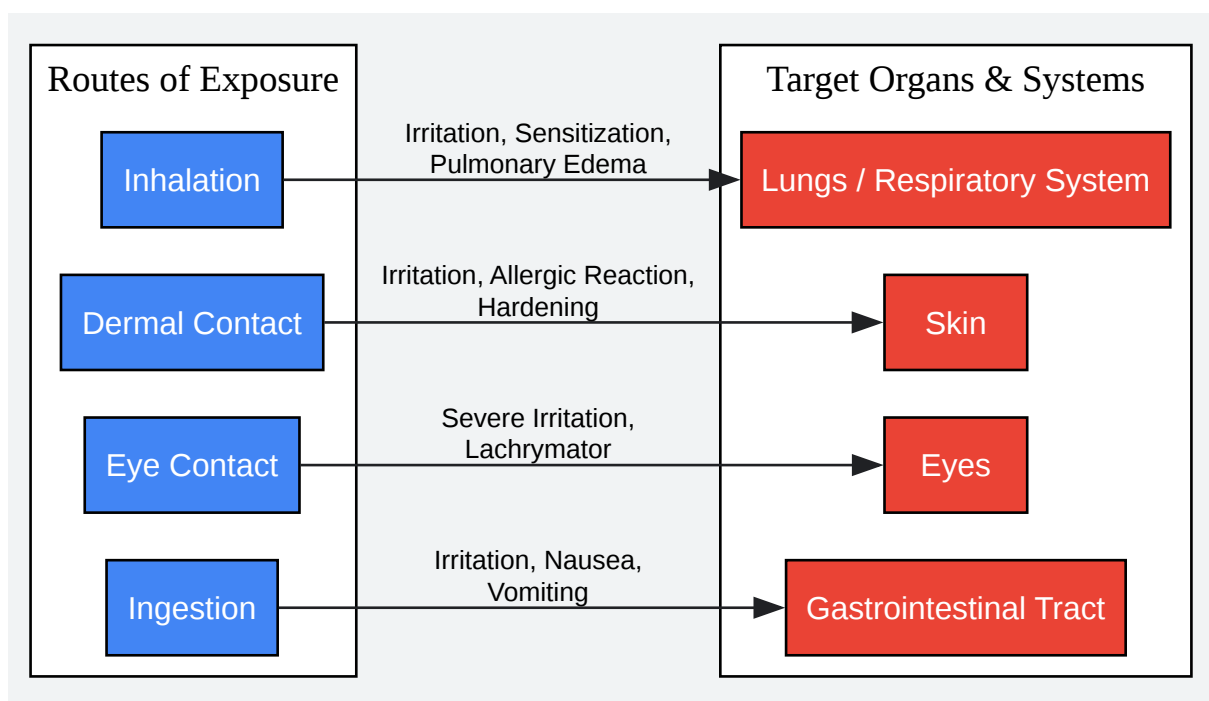
## Hazard Identification and GHS Classification

**4-Fluorophenyl isocyanate** is classified as a hazardous substance under the Globally Harmonized System (GHS). It is a flammable liquid and vapor that poses significant acute toxicity risks through oral, dermal, and inhalation routes.[5][6][8][11] It is also a known skin and respiratory sensitizer.[5][6][8][11]

| Hazard Class                                     | Category | Hazard Statement   |
|--|----------|--|
| Flammable Liquids                                | 3        | H226: Flammable liquid and vapour[5][6][8][11]   |
| Acute Toxicity, Oral                             | 4        | H302: Harmful if swallowed[5][8][11]   |
| Acute Toxicity, Dermal                           | 4        | H312: Harmful in contact with skin[5][8][11]   |
| Acute Toxicity, Inhalation                       | 2 / 4    | H331/H332: Toxic/Harmful if inhaled (Note: Classification varies)[5][6][8][13]               |
| Skin Corrosion/Irritation                        | 2        | H315: Causes skin irritation[6][13]  |
| Serious Eye Damage/Irritation                    | 2A       | H319: Causes serious eye irritation[5][6][8]   |
| Respiratory Sensitization                        | 1        | H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[5][6][8][11] |
| Skin Sensitization                               | 1        | H317: May cause an allergic skin reaction[5][8][11]  |
| Specific Target Organ Toxicity (Single Exposure) | 3        | H335: May cause respiratory irritation[6][13]  |

## Toxicological Profile and Exposure Pathways

Exposure to **4-fluorophenyl isocyanate** can cause significant health effects. Isocyanates, as a class, are known to cause irritation to the skin, mucous membranes, and respiratory tract.[4] [14] Chronic overexposure has been linked to permanent lung damage, including decreased lung function.[4] The primary routes of exposure and the associated target organs are detailed below.



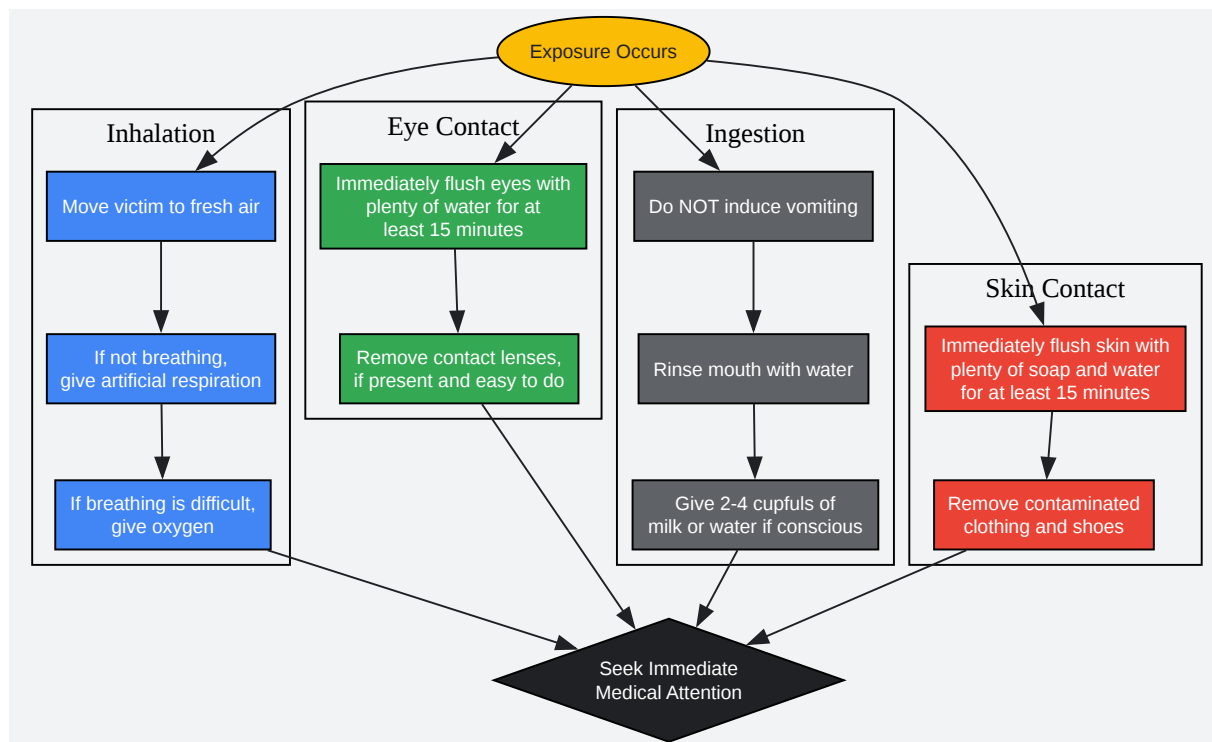
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Caption: Routes of exposure and corresponding target organs for **4-Fluorophenyl isocyanate**.

## Experimental Protocols: Emergency and Handling Procedures

While specific toxicological experiment methodologies are not detailed in safety data sheets, the following protocols for emergency response and handling are mandated based on the known hazards of the substance.

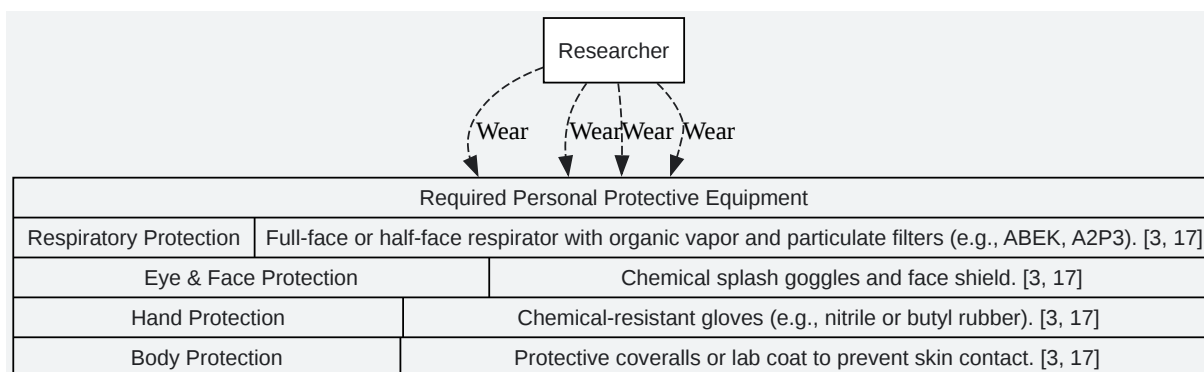
Immediate medical attention is required for all routes of exposure.<sup>[4][6]</sup> The following flowchart outlines the protocol for first aid.



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Caption: Standardized first aid response workflow for **4-Fluorophenyl isocyanate** exposure.

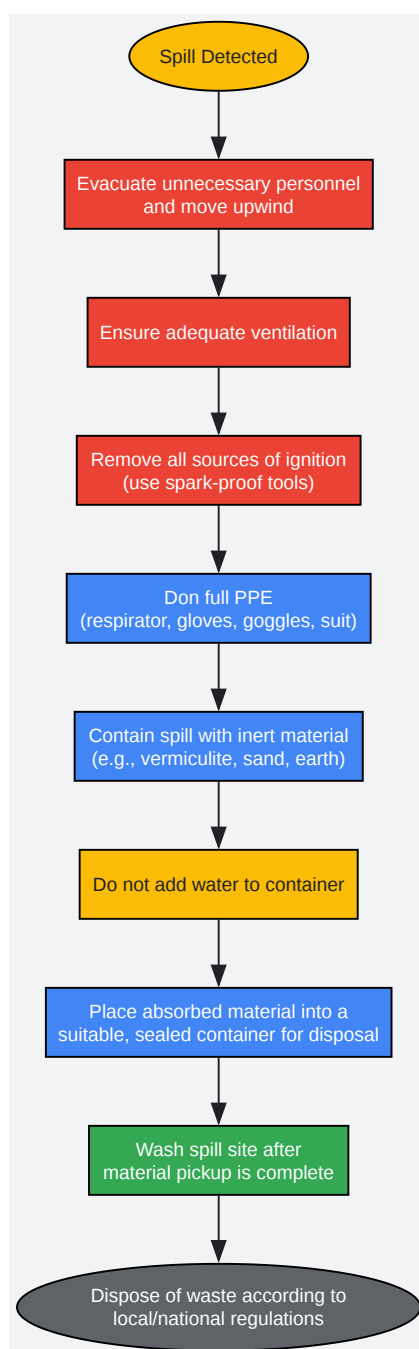
A strict PPE protocol must be followed to prevent exposure. Engineering controls, such as a chemical fume hood, are the primary line of defense and must be used.[4][6][14]



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Caption: Mandatory Personal Protective Equipment (PPE) for handling **4-Fluorophenyl isocyanate**.

In the event of a spill, a clear and immediate protocol must be enacted to contain the substance and protect personnel.



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Caption: Step-by-step protocol for the safe cleanup of a **4-Fluorophenyl isocyanate** spill.

## Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide, or water spray.[5][6]
- Specific Hazards: The substance is a flammable liquid.[6] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[6][14] Containers may explode when heated.[6] Combustion produces highly toxic gases, including nitrogen oxides, carbon monoxide, hydrogen cyanide, and hydrogen fluoride.[6][14]
- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) in pressure-demand mode.[4][5][6]

## Handling and Storage

- Handling: Always work within a chemical fume hood.[14] Avoid breathing vapors or mist and prevent contact with eyes, skin, and clothing.[8][14] Use spark-proof tools and explosion-proof equipment.[4][6] Keep away from heat, sparks, and open flames.[4][6][8][14]
- Storage: Store in a cool, dry, and well-ventilated area.[5][6] Keep refrigerated at 2-8°C for long-term storage.[8][11] The container must be kept tightly closed to prevent moisture contamination, as isocyanates react with water to form carbon dioxide gas, which can lead to container rupture.[4][5] Store away from incompatible materials such as acids, strong bases, alcohols, amines, and strong oxidizing agents.[6][14]

## Disposal Considerations

Disposal of **4-Fluorophenyl isocyanate** and its contaminated containers must be handled as hazardous waste.[8] All federal, state, and local environmental regulations must be strictly followed.[8] Do not allow the product to enter drains or waterways.[5][8]

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